

physical and chemical properties of Lincomycin-d3

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Compound of Interest

Compound Name: *Lincomycin-d3*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Lincomycin-d3**

Abstract

Lincomycin-d3 is the deuterated isotopologue of Lincomycin, a lincosamide antibiotic produced by the bacterium *Streptomyces lincolnensis*.^{[1][2]} The incorporation of three deuterium atoms provides a stable, mass-shifted internal standard essential for sensitive and accurate quantification of Lincomycin in complex biological matrices using mass spectrometry.^[3] This technical guide provides a comprehensive overview of the core physical and chemical properties of **Lincomycin-d3**, detailed experimental protocols for its analysis, and a summary of its mechanism of action. This document is intended for researchers, scientists, and professionals in the fields of drug development, pharmacology, and analytical chemistry.

Core Physical and Chemical Properties

The introduction of deuterium atoms into the Lincomycin structure results in a nominal mass increase without significantly altering its chemical reactivity. This unique characteristic allows it to co-elute with the parent compound during chromatographic separation while being distinguishable by mass spectrometry, making it an ideal internal standard.^[4]

Quantitative Data Summary

The key physical and chemical properties of **Lincomycin-d3** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₈ H ₃₁ D ₃ N ₂ O ₆ S	[1][4][5][6]
Molecular Weight	409.56 g/mol	[1][2][3][4][5][6][7]
Appearance	White to Pale Yellow Solid	[2]
Melting Point	>50° C (lit.)	[7]
Solubility	Soluble in chloroform, methanol, water, and DMSO.	[7][8]
Purity	≥95%	[1][7]
Storage Conditions	-20°C, protect from light, stored under an inert atmosphere.	[2][4][6]
pKa (Predicted)	Strongest Basic: 7.6 (Predicted for Lincomycin)	[9][10]
LogP (Predicted)	0.2 - 0.56	[10][11]
IUPAC Name	(2S,4R)-N-[(1R,2S)-2-hydroxy-1-[(2R,3R,4S,5R,6R)-3,4,5-trihydroxy-6-methylsulfanyloxan-2-yl]propyl]-4-propyl-1-(trideuteriomethyl)pyrrolidine-2-carboxamide	[4][11]

Experimental Protocols and Methodologies

Accurate characterization and quantification of **Lincomycin-d3** are critical for its application. The following sections detail common analytical methodologies.

High-Performance Liquid Chromatography (HPLC)

HPLC is a robust technique for the separation and quantification of Lincomycin and its derivatives.^[12] A validated isocratic reverse-phase HPLC (RP-HPLC) method can be employed for the analysis of **Lincomycin-d3**.^[13]

- Objective: To determine the purity and concentration of **Lincomycin-d3**.
- Instrumentation: Standard HPLC system with a UV detector.
- Column: Fine pack SIL RPC18 or equivalent C18 column.^[13]
- Mobile Phase: A mixture of methanol and water (e.g., 90:10 v/v).^[13]
- Flow Rate: 1.0 mL/min.^[13]
- Detection: UV detection at 254 nm.^[13]
- Procedure:
 - Prepare a standard stock solution of **Lincomycin-d3** in the mobile phase.
 - Generate a calibration curve by preparing a series of dilutions from the stock solution (e.g., 5-25 µg/mL).^[13]
 - Inject the standards and the sample solution into the HPLC system.
 - The retention time for Lincomycin is approximately 3.73 minutes under these conditions.^[13]
 - Quantify the amount of **Lincomycin-d3** in the sample by comparing its peak area to the calibration curve.

Spectrophotometric Analysis

A simple and economical spectrophotometric method can be used for the estimation of lincosamides in bulk or dosage forms.^[14]

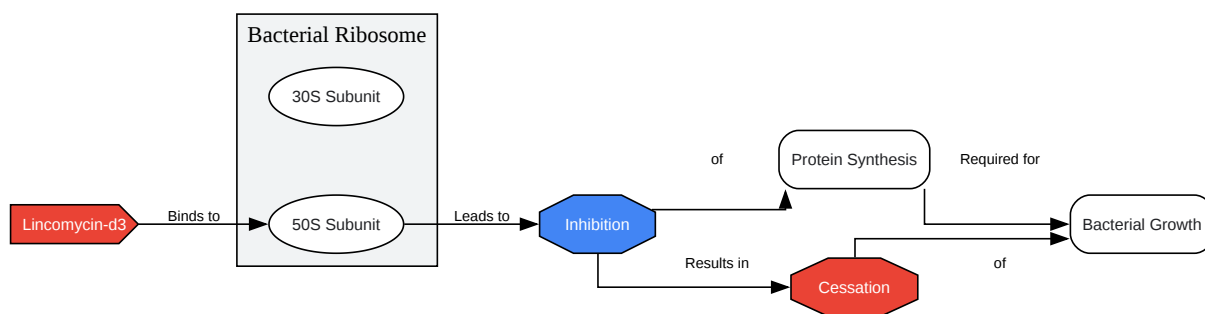
- Objective: To quantify **Lincomycin-d3** using UV-Vis spectrophotometry.

- Instrumentation: UV-Vis Spectrophotometer.
- Solvent: Distilled water.[14]
- Procedure:
 - Prepare a standard stock solution of **Lincomycin-d3** in distilled water.
 - Prepare a series of standard solutions with concentrations ranging from 5-30 µg/mL.[14]
 - Measure the absorbance of each standard solution at the absorption maximum (λ_{max}), which is 196 nm for Lincomycin hydrochloride.[14]
 - Construct a calibration curve by plotting absorbance versus concentration.
 - Measure the absorbance of the sample solution and determine the concentration from the calibration curve. The relationship should follow the Lambert-Beer law.[14]

Mechanism of Action

Lincomycin-d3 retains the biological mechanism of its parent compound. It acts as a bacteriostatic agent by inhibiting bacterial protein synthesis.[15][16] The primary target is the 50S subunit of the bacterial ribosome.[15][17][18]

Lincomycin binds to the 23S ribosomal RNA within the 50S subunit, interfering with the peptidyl transferase center.[4][16][18] This binding action blocks the formation of a functional initiation complex and prevents the elongation of peptide chains, ultimately leading to the cessation of protein production necessary for bacterial survival and proliferation.[15][18]

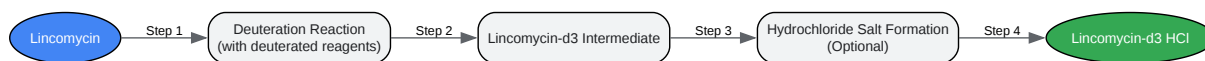


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Caption: Mechanism of **Lincomycin-d3** inhibiting bacterial protein synthesis.

Synthesis and Isotopic Labeling

Lincomycin-d3 is synthetically derived from Lincomycin. The process involves the replacement of three hydrogen atoms with deuterium isotopes. This is typically achieved through deuteration reactions where Lincomycin is treated with deuterated reagents under controlled conditions to achieve specific isotopic labeling, often at the N-methyl group.[4] The resulting compound may then be converted to its hydrochloride salt to improve stability and solubility.[4]



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Caption: General workflow for the synthesis of **Lincomycin-d3**.

Applications in Research and Development

The primary application of **Lincomycin-d3** is as an internal standard for the quantification of Lincomycin in biological samples such as plasma, serum, and tissue.[3] Its use in liquid chromatography-mass spectrometry (LC-MS) based assays is crucial for:

- Pharmacokinetic Studies: Accurately determining the absorption, distribution, metabolism, and excretion (ADME) of Lincomycin.[3][6]
- Therapeutic Drug Monitoring (TDM): Ensuring drug concentrations remain within the therapeutic window.[3]
- Metabolic Research: Investigating the metabolic pathways of Lincomycin.[3]

The stable isotope label ensures that **Lincomycin-d3** behaves almost identically to the unlabeled drug during sample extraction and chromatographic analysis, thus effectively compensating for matrix effects and variations in ionization efficiency.[4]

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